Application Note: Quantification of C.I. Reactive Orange 35 by UV-Vis Spectrophotometry

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Compound of Interest

Compound Name:	*C.I. Reactive Orange 35*
CAS No.:	*12270-76-7*
Cat. No.:	*B085360*

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Abstract

This application note provides a comprehensive, field-proven protocol for the accurate quantification of **C.I. Reactive Orange 35** in aqueous solutions using UV-Visible (UV-Vis) spectrophotometry. The methodology is anchored in the Beer-Lambert Law, which establishes a linear relationship between a substance's absorbance and its concentration.[1][2][3][4] This guide offers a step-by-step workflow, from preparation of standards to data analysis and method validation, designed for researchers, quality control analysts, and scientists in environmental monitoring and textile industries.

Introduction and Core Principles

C.I. Reactive Orange 35 is a synthetic azo dye widely used in the textile industry for coloring cellulosic fibers like cotton.[5] Its high water solubility, a result of multiple sulfonate groups, also means it can persist in industrial effluents, necessitating accurate quantification for environmental monitoring and process optimization.[6][7]

UV-Vis spectrophotometry is an ideal analytical technique for this purpose due to its simplicity, speed, and cost-effectiveness.[8] The method relies on the Beer-Lambert Law, a principle

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stating that the amount of light absorbed by a solution is directly proportional to the concentration of the analyte and the path length of the light through the solution.[1][2][4][9]

The relationship is expressed as: A = εcl Where:

- A is the absorbance (unitless)
- ε (epsilon) is the molar absorptivity (a constant specific to the substance at a given wavelength, in L mol^{-1} cm^{-1})[1][4]
- c is the concentration of the analyte (in mol L^{-1})
- l is the path length of the cuvette (typically 1 cm)[1][4]

By measuring the absorbance of unknown samples and comparing them to a calibration curve constructed from standards of known concentrations, the concentration of Reactive Orange 35 can be accurately determined.[1][4]

Instrumentation and Materials

Instrumentation

- UV-Vis Spectrophotometer: A double-beam instrument capable of scanning across the UV and visible range (e.g., 200-800 nm) is recommended for determining the wavelength of maximum absorbance (λmax).
- Matched Quartz Cuvettes: 1 cm path length. Using matched cuvettes minimizes variability from the sample holder.
- Analytical Balance: Readable to at least 0.1 mg.
- Calibrated Pipettes and Volumetric Flasks: Class A for accuracy.

Reagents and Chemicals

- **C.I. Reactive Orange 35** Standard: Analytical grade, with known purity. (CAS No: 12270-76-7/70210-13-8)[6][10]

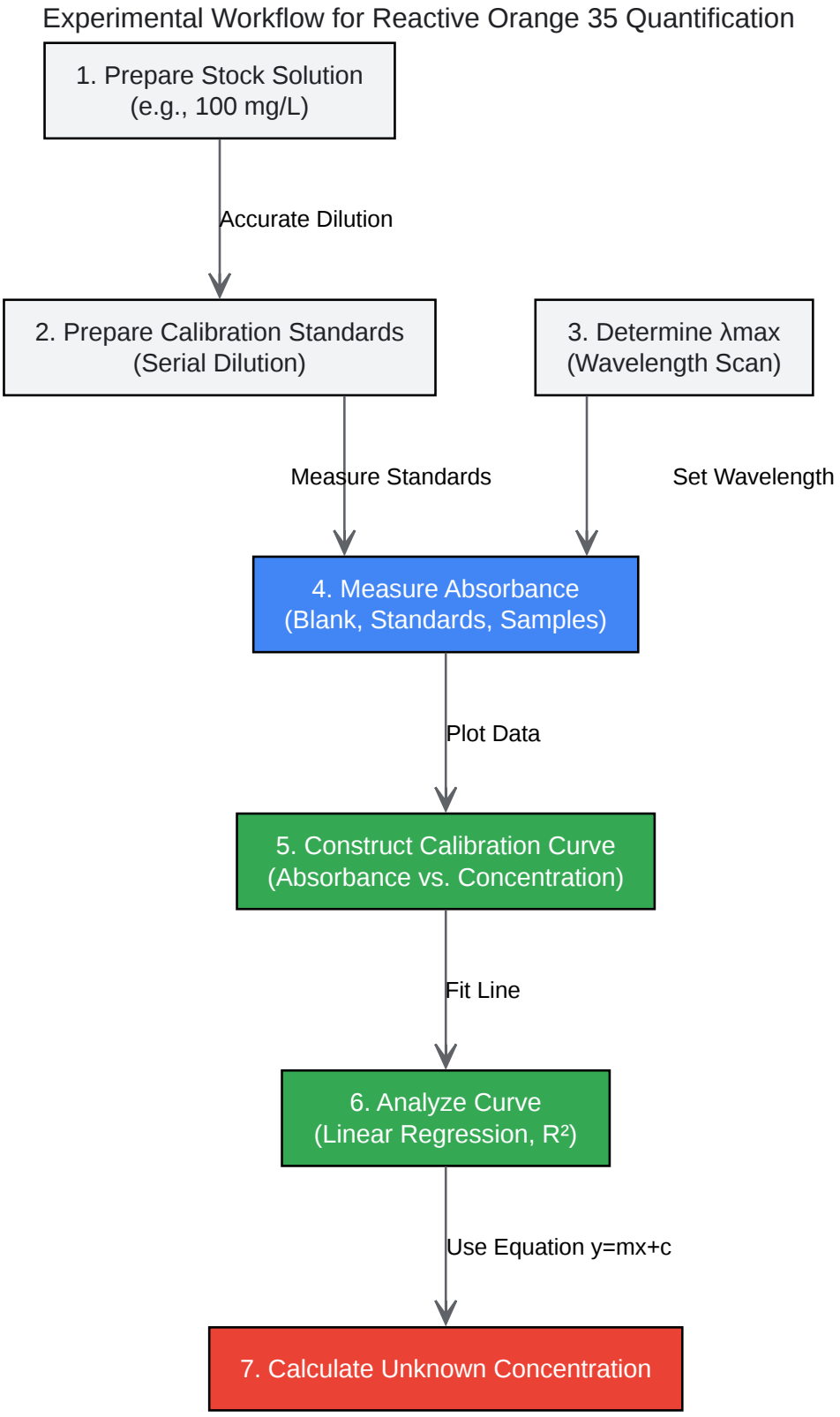
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- Solvent: Deionized (DI) water or an appropriate buffer solution that matches the sample matrix. Reactive Orange 35 is highly soluble in water.[6]

Experimental Protocol

The overall workflow for the quantification of Reactive Orange 35 is depicted below. This process ensures accuracy by starting with a precise stock solution, determining the optimal analytical wavelength, and creating a robust calibration curve for sample analysis.

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Caption: Workflow for UV-Vis quantification of Reactive Orange 35.

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Preparation of Stock Solution (100 mg/L)

- Rationale: A concentrated stock solution is prepared to minimize weighing errors. All subsequent dilutions are made from this stock, ensuring consistency.
- Accurately weigh 10.0 mg of **C.I. Reactive Orange 35** standard powder using an analytical balance.
- Quantitatively transfer the powder to a 100 mL Class A volumetric flask.
- Add approximately 70 mL of DI water and sonicate or swirl gently until the dye is completely dissolved.
- Allow the solution to equilibrate to room temperature.
- Carefully add DI water to the calibration mark. Invert the flask 15-20 times to ensure homogeneity. This is your 100 mg/L Stock Solution.

Preparation of Calibration Standards

- Rationale: A series of standards with decreasing concentrations are prepared to create a calibration curve that covers the expected concentration range of the unknown samples. Prepare a set of calibration standards by serially diluting the 100 mg/L Stock Solution. An example set is provided in the table below.

Standard ID	Stock Solution Volume (mL)	Final Volume (mL)	Final Concentration (mg/L)
STD-1	1.0	50	2.0
STD-2	2.5	50	5.0
STD-3	5.0	50	10.0
STD-4	7.5	50	15.0
STD-5	10.0	50	20.0

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Determination of Wavelength of Maximum Absorbance (λmax)

- Rationale: Measuring absorbance at λmax provides the highest sensitivity and accuracy, and minimizes deviations from the Beer-Lambert Law.[11][12][13] The λmax for orange-colored dyes is typically in the 490-520 nm range.[5]
- Power on the spectrophotometer and allow the lamp to warm up for at least 30 minutes for stabilization.[14]
- Fill a cuvette with DI water (or the chosen solvent) to serve as the blank. Place it in the spectrophotometer and perform a baseline correction or "zero" the instrument.[11][14]
- Rinse and fill a second cuvette with one of the mid-range calibration standards (e.g., 10 mg/L).
- Perform a wavelength scan over the visible range (e.g., 400 nm to 700 nm).
- The wavelength that shows the highest absorbance peak is the λmax.[15] Record this value for all subsequent measurements.

Measurement of Standards and Samples

- Set the spectrophotometer to the predetermined λmax.
- Re-zero the instrument with the blank cuvette.
- Measure the absorbance of each calibration standard, from the lowest concentration to the highest. Rinse the cuvette with the next standard before filling to prevent carryover.
- Measure the absorbance of the unknown sample(s). If the absorbance is higher than the most concentrated standard, dilute the sample with a known factor to bring it within the calibration range.

Data Analysis and Results

Calibration Curve

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- Rationale: A calibration curve visually represents the linear relationship between absorbance and concentration, providing the basis for quantifying unknown samples.
- Plot the absorbance values of the standards (y-axis) against their corresponding concentrations in mg/L (x-axis).
- Perform a linear regression analysis on the data points.
- Determine the equation of the line ($y = mx + c$) and the coefficient of determination (R^2).
  - y = Absorbance
  - m = Slope of the line
  - x = Concentration
  - c = y-intercept (should be close to zero)
- Acceptance Criterion: A scientifically sound calibration curve should have an R^2 value ≥ 0.995. This indicates a strong linear relationship.

Example Calibration Data (at a hypothetical λmax of 495 nm):

Concentration (mg/L)	Absorbance (A.U.)
2.0	0.155
5.0	0.385
10.0	0.772
15.0	1.156
20.0	1.545

Quantification of Unknown Samples

Rearrange the linear equation to solve for concentration (x): $x = (y - c) / m$

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Where 'y' is the measured absorbance of the unknown sample. If the sample was diluted, multiply the calculated concentration by the dilution factor to obtain the original concentration.

Method Validation and Trustworthiness

To ensure the reliability of this protocol, it must be validated. The International Council for Harmonisation (ICH) guideline Q2(R1) provides a framework for validating analytical procedures.[16][17][18][19][20] Key parameters include:

- Linearity: Confirmed by the R^2 value of the calibration curve over a specified range.[18]
- Accuracy: Assessed by spiking a sample with a known amount of dye standard and calculating the percent recovery.
- Precision: Evaluated through repeatability (multiple measurements of the same sample) and intermediate precision (analysis on different days or by different analysts), typically expressed as percent relative standard deviation (%RSD).[20]
- Specificity: The ability to assess the analyte in the presence of other components. In complex matrices like wastewater, this may require additional sample preparation steps.[18][20]
- Limit of Quantitation (LOQ): The lowest concentration of the analyte that can be determined with acceptable precision and accuracy.[18]

By adhering to these validation principles, the protocol becomes a self-validating and trustworthy system for its intended purpose.[19][20]

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